

Understanding the Compound: A Profile of (3-Chloropropyl)methoxydimethylsilane

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Compound of Interest

Compound Name:	(3-Chloropropyl)methoxydimethylsilane
Cat. No.:	B092647
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(3-Chloropropyl)methoxydimethylsilane (CAS No. 18171-14-7) is an organomethoxysilane compound utilized as a chemical intermediate in various synthetic processes.^[1] Its bifunctional nature, possessing both a reactive methoxysilyl group and a chloroalkyl group, makes it a versatile reagent. However, this reactivity also dictates the stringent safety measures required for its handling.

Key Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₁₅ ClOSi	[1] [2]
Molecular Weight	166.72 g/mol	[2]
Appearance	Liquid	[1]
Boiling Point	144.3 °C at 760 mmHg	[3]
Flash Point	36.1 °C	[3]
Stability	Stable in sealed containers under a dry, inert atmosphere. [1] Reacts with water and moisture. [1]	Gelest Inc. [1]

The flammability of this compound, indicated by its low flash point, necessitates careful management of ignition sources in the laboratory.[\[1\]](#)

Hazard Identification and Risk Assessment

A thorough understanding of the hazards associated with **(3-Chloropropyl)methoxydimethylsilane** is fundamental to its safe use. The primary hazards include its flammability, irritant properties, and reactivity with water.[\[1\]](#)

According to the Globally Harmonized System (GHS) classification, this chemical is a flammable liquid and vapor (H226), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[\[1\]](#)

The Critical Role of Moisture Sensitivity

A key characteristic of **(3-Chloropropyl)methoxydimethylsilane** is its reactivity with water and moisture in the air.[\[1\]](#) This hydrolysis reaction liberates methanol, a toxic substance.[\[1\]](#) Chronic exposure to methanol can have adverse effects on the central nervous system.[\[1\]](#) The oral toxicity of **(3-Chloropropyl)methoxydimethylsilane** is associated with methanol, which can cause nausea, vomiting, headache, and visual disturbances, including blindness.[\[1\]](#)

This reaction underscores the importance of handling the compound under anhydrous conditions and ensuring that all glassware and equipment are thoroughly dried before use. The formation of methanol also introduces an additional layer of toxicity that must be managed.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with robust engineering controls and supplemented by appropriate PPE, is essential.

Engineering Controls

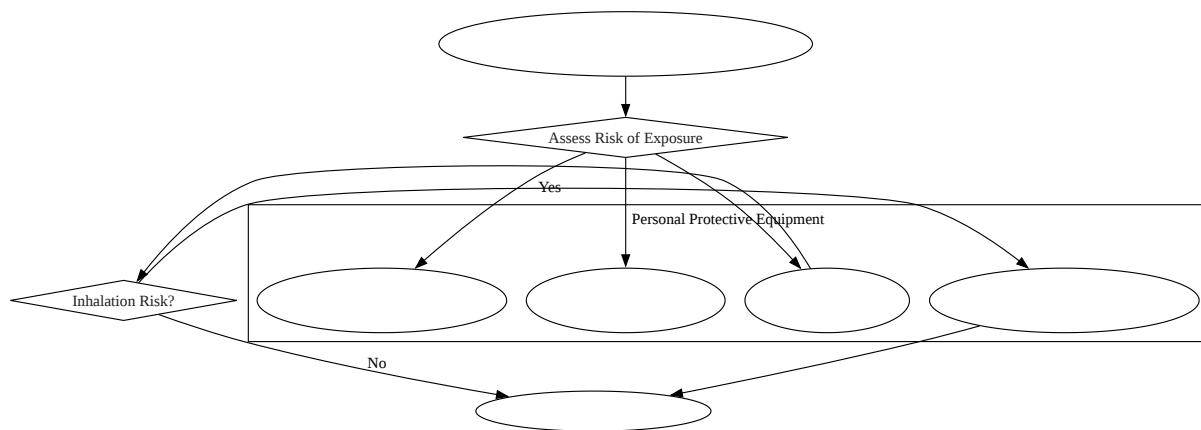
- Ventilation: All work with **(3-Chloropropyl)methoxydimethylsilane** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure to its vapors and any methanol formed.[\[1\]](#)[\[4\]](#) Local exhaust ventilation is crucial.[\[1\]](#)

- Ignition Source Control: Given its flammable nature, all potential ignition sources, such as open flames, sparks, and hot surfaces, must be strictly excluded from the handling area.[1][5] Use of explosion-proof electrical equipment and proper grounding of containers and receiving equipment are mandatory to prevent static discharge.[1]
- Emergency Equipment: Emergency eye wash fountains and safety showers must be readily accessible in the immediate vicinity of any potential exposure.[1][6]

Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific procedures being undertaken.

- Hand Protection: Neoprene or nitrile rubber gloves are recommended to prevent skin contact.[1][6]
- Eye Protection: Chemical goggles are mandatory.[1][6] Contact lenses should not be worn when handling this chemical.[1][6]
- Skin and Body Protection: A lab coat or other suitable protective clothing should be worn to protect against skin exposure.[1][5][6]
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-certified combination organic vapor/acid gas (yellow cartridge) respirator is recommended.[1]



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Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is paramount to preventing accidents and ensuring the integrity of the compound.

Handling

- Always handle **(3-Chloropropyl)methoxydimethylsilane** under an inert atmosphere, such as nitrogen or argon, to prevent reaction with atmospheric moisture.[4]
- Avoid all eye and skin contact, and do not breathe vapor or mist.[1]
- Use only non-sparking tools.[1]

- Ground and bond containers and receiving equipment to prevent static electricity buildup.[1]
- Wash hands thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[1]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place, away from heat and ignition sources.[1][4][5]
- The storage area should be locked up.[1]
- Store away from incompatible materials, which include acids, alcohols, Lewis acids, oxidizing agents, and peroxides.[1]

Emergency Procedures

In the event of an emergency, a calm and methodical response is crucial.

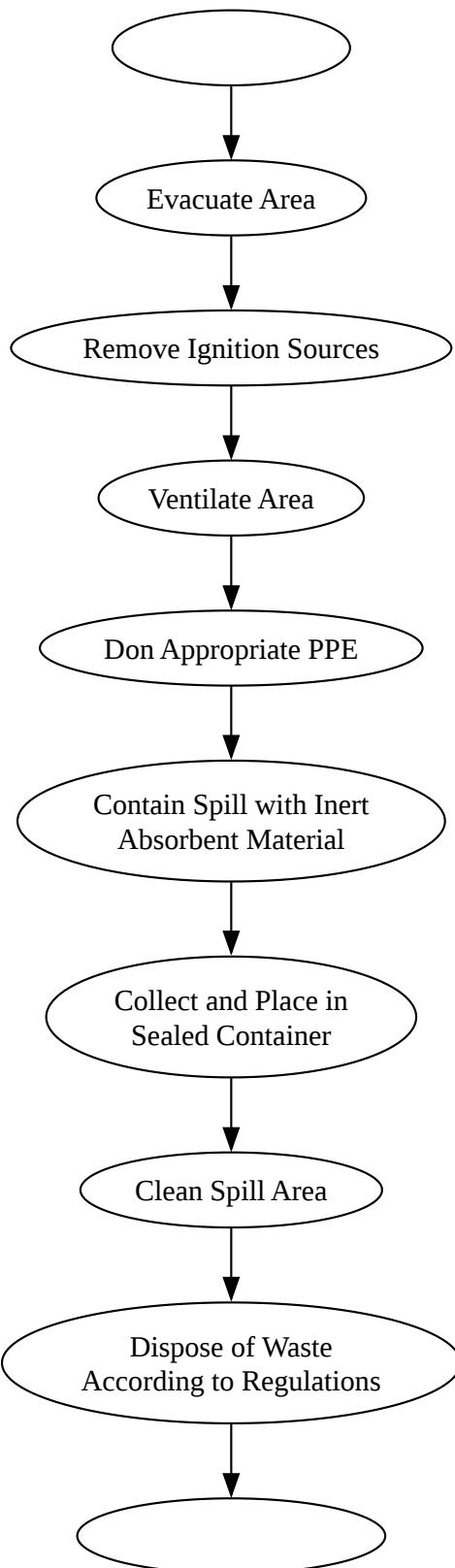
First-Aid Measures

- Inhalation: Remove the individual to fresh air and keep them comfortable for breathing.[1] If feeling unwell, seek medical advice.[1]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][5] Remove contaminated clothing and wash it before reuse.[1][4] Seek medical attention if skin irritation occurs.[1]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][5] Continue rinsing and seek immediate medical attention.[1]
- Ingestion: Do not induce vomiting.[7] Never give anything by mouth to an unconscious person.[1][7] Rinse the mouth with water and seek immediate medical attention.[1][7]

Spills and Leaks

- Evacuate personnel from the area.

- Remove all sources of ignition.[4][5][7]
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material such as sand, vermiculite, or earth, and place it in a suitable, closed container for disposal.[4][7] Do not use combustible materials like sawdust.
- Clean the spill area thoroughly.

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Waste Disposal

Dispose of **(3-Chloropropyl)methoxydimethylsilane** and any contaminated materials in a safe manner in accordance with local, state, and federal regulations.^[1] Do not dispose of waste into the sewer system.^[1] Waste should be handled by a licensed waste disposal facility. ^[1] Empty containers should be handled with care as they may contain flammable residual vapors.^[1]

Conclusion

The safe handling of **(3-Chloropropyl)methoxydimethylsilane** is achievable through a combination of robust engineering controls, appropriate personal protective equipment, and strict adherence to established protocols. A deep understanding of its chemical properties, particularly its flammability and reactivity with moisture, is essential for all personnel working with this compound. By fostering a culture of safety and preparedness, researchers can effectively mitigate the risks associated with this valuable chemical intermediate.

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